

3'-Nitroacetanilide molecular weight and formula

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An In-Depth Technical Guide to 3'-Nitroacetanilide: Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide focuses on **3'-Nitroacetanilide**, a compound often utilized as a building block in various synthetic applications.

Core Molecular Data

3'-Nitroacetanilide, also known as N-(3-nitrophenyl)acetamide, is an organic compound with the chemical formula C8H8N2O3.[1][2][3][4] Its molecular weight is approximately 180.16 g/mol .[1][2][4][5] A summary of its key molecular identifiers is presented in the table below.

Property	Value
Molecular Formula	C8H8N2O3
Molecular Weight	180.16 g/mol [1][2][4][5]
CAS Number	122-28-1[1][2]
Empirical Formula (Hill Notation)	C8H8N2O3

Logical Relationship of Molecular Information

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its calculated molecular weight.



Figure 1: Molecular Properties of 3'-Nitroacetanilide

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Caption: Relationship between compound name, formula, and molecular weight.

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